

(3R,11Z)-3-Hydroxyicosenoyl-CoA: A Key Intermediate in Unsaturated Fatty Acid Metabolism

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Compound of Interest

Compound Name: (3R,11Z)-3-hydroxyicosenoyl-CoA

Cat. No.: B15550997

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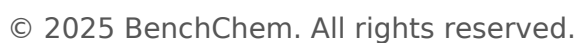
(3R,11Z)-3-Hydroxyicosenoyl-CoA is a crucial, yet transient, intermediate in the mitochondrial beta-oxidation of (11Z)-eicosenoic acid, a 20-carbon monounsaturated omega-9 fatty acid. Its formation and subsequent conversion are vital for the complete catabolism of this long-chain fatty acid, a process that yields significant energy. This technical guide provides an in-depth exploration of the metabolic pathways involving **(3R,11Z)-3-hydroxyicosenoyl-CoA**, complete with quantitative data on related enzymatic reactions, detailed experimental protocols for its study, and visualizations of the pertinent biochemical processes. This document is intended for researchers, scientists, and professionals in drug development who are investigating fatty acid metabolism and its implications in health and disease.

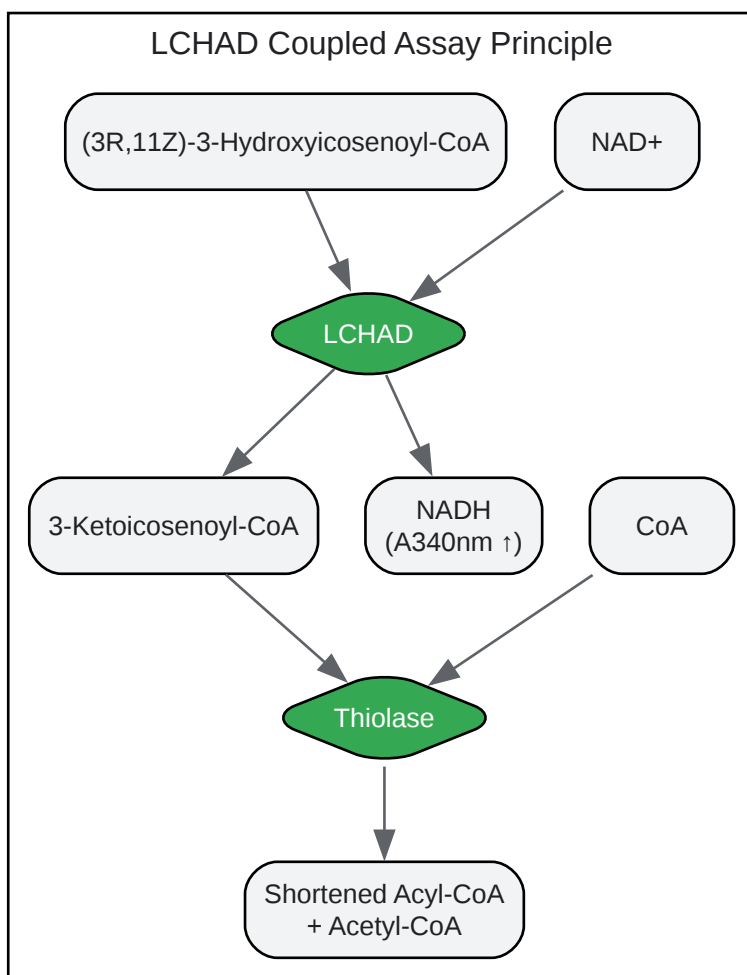
Metabolic Pathway of (11Z)-Eicosenoyl-CoA

The beta-oxidation of (11Z)-eicosenoyl-CoA proceeds through a series of enzymatic reactions within the mitochondrial matrix. Due to the cis-double bond at an odd-numbered carbon, this pathway requires the action of auxiliary enzymes in addition to the core beta-oxidation machinery. **(3R,11Z)-3-Hydroxyicosenoyl-CoA** emerges as a key intermediate in this specialized metabolic route.

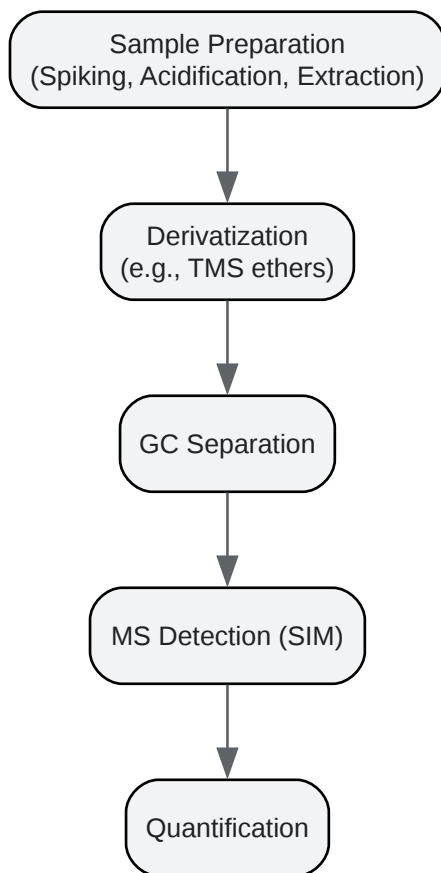
The initial steps involve the activation of (11Z)-eicosenoic acid to (11Z)-eicosenoyl-CoA and its transport into the mitochondria. Subsequently, it undergoes four cycles of conventional beta-oxidation, shortening the carbon chain by eight carbons and producing four molecules of acetyl-CoA. This process yields dodecenoyl-CoA with a cis-double bond at position 3.

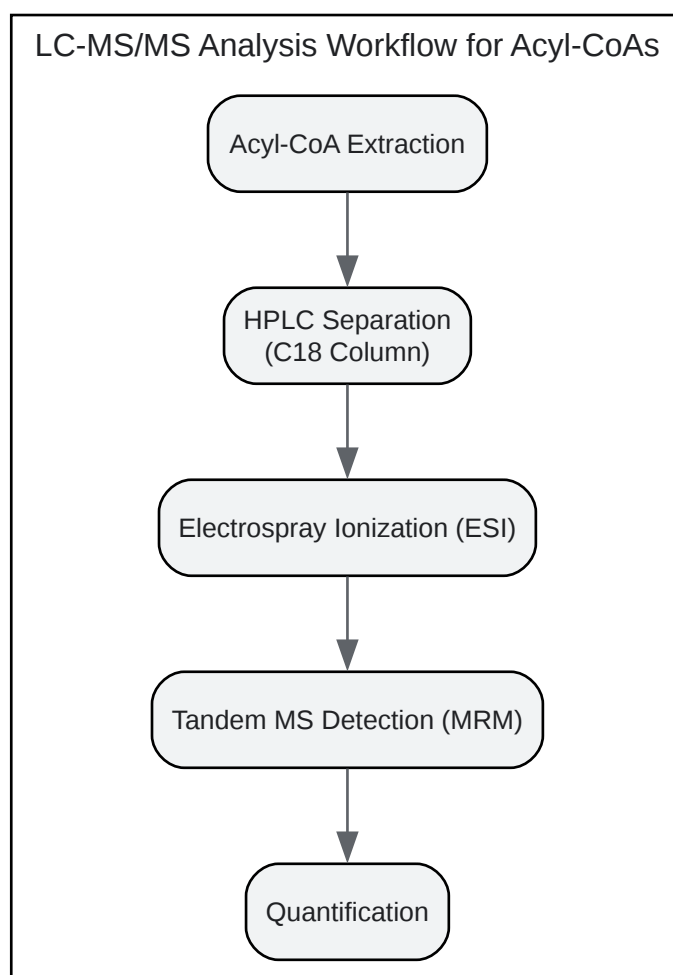
At this juncture, the pathway diverges from that of saturated fatty acids. The following diagram illustrates the subsequent steps:





GC-MS Analysis Workflow for 3-Hydroxy Fatty Acids





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